

Preparing AB-680 Stock Solutions in DMSO: An Application Note and Protocol

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Compound of Interest

Compound Name: AB-680

Cat. No.: B605076

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Introduction

AB-680, also known as Quemliclustat, is a highly potent, reversible, and selective small-molecule inhibitor of CD73 (ecto-5'-nucleotidase).[1][2] CD73 is a cell-surface enzyme that plays a critical role in the tumor microenvironment by converting adenosine monophosphate (AMP) to adenosine.[2][3][4] Adenosine, in turn, has immunosuppressive effects, hindering the anti-tumor activity of immune cells such as T cells and Natural Killer (NK) cells.[2][3][5] By inhibiting CD73, **AB-680** blocks the production of immunosuppressive adenosine, thereby restoring and enhancing the anti-tumor immune response.[2][3][6] This application note provides a detailed protocol for the preparation, storage, and handling of **AB-680** stock solutions using dimethyl sulfoxide (DMSO) for in vitro research applications.

AB-680 Properties and Solubility

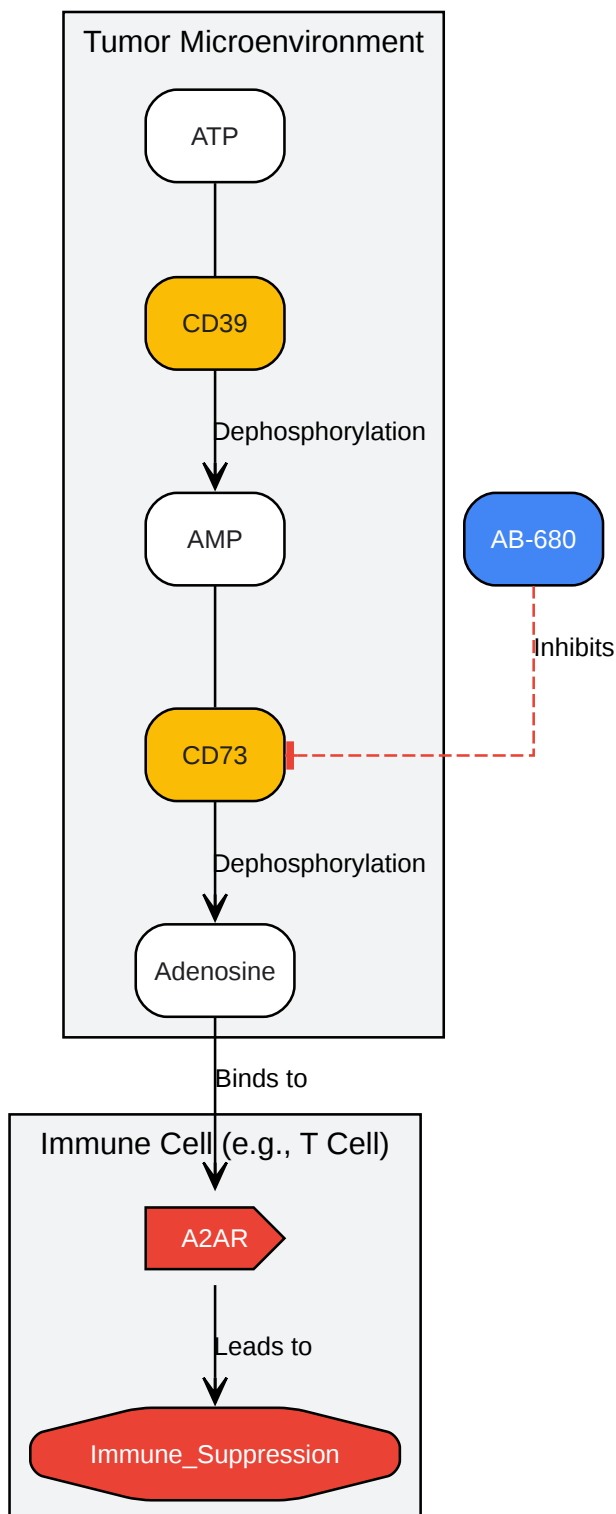
A thorough understanding of the physicochemical properties of **AB-680** is essential for the accurate preparation of stock solutions.

Property	Value	Reference
Molecular Weight	580.82 g/mol	[1]
Formula	C ₂₀ H ₂₄ ClFN ₄ O ₉ P ₂	[1]
CAS Number	2105904-82-1	[1]
Appearance	White to off-white solid	[7]
Purity	>97%	[1]
Solubility in DMSO	100 mg/mL (172.17 mM) to 200 mg/mL (344.34 mM)	[1]
Solubility in Ethanol	25 mg/mL	[1]
Solubility in Water	7 mg/mL	[1]
Ki for human CD73	4.9 pM	[1]
IC ₅₀ for soluble hCD73	0.043 nM	[7][8]

CD73 Signaling Pathway and Mechanism of AB-680 Action

CD73 is a key enzyme in the purinergic signaling pathway, which regulates extracellular adenosine levels. In the tumor microenvironment, stressed or dying tumor cells release adenosine triphosphate (ATP). ATP is then converted to AMP by the ectonucleotidase CD39. Subsequently, CD73 hydrolyzes AMP into adenosine.[5] Adenosine then binds to its receptors (e.g., A2A and A2B) on immune cells, leading to immunosuppression. **AB-680** selectively inhibits the enzymatic activity of CD73, preventing the conversion of AMP to adenosine and thereby mitigating immunosuppression.[3][6]

Mechanism of AB-680 Action

[Click to download full resolution via product page](#)Caption: Mechanism of **AB-680** action in the tumor microenvironment.

Experimental Protocols

Materials and Equipment

- **AB-680** powder
- Anhydrous Dimethyl Sulfoxide (DMSO), molecular biology grade
- Sterile, amber glass vials or polypropylene tubes
- Calibrated analytical balance
- Vortex mixer
- Sonicator (optional, but recommended)
- Pipettes and sterile, filtered pipette tips
- Personal Protective Equipment (PPE): safety glasses, gloves, lab coat

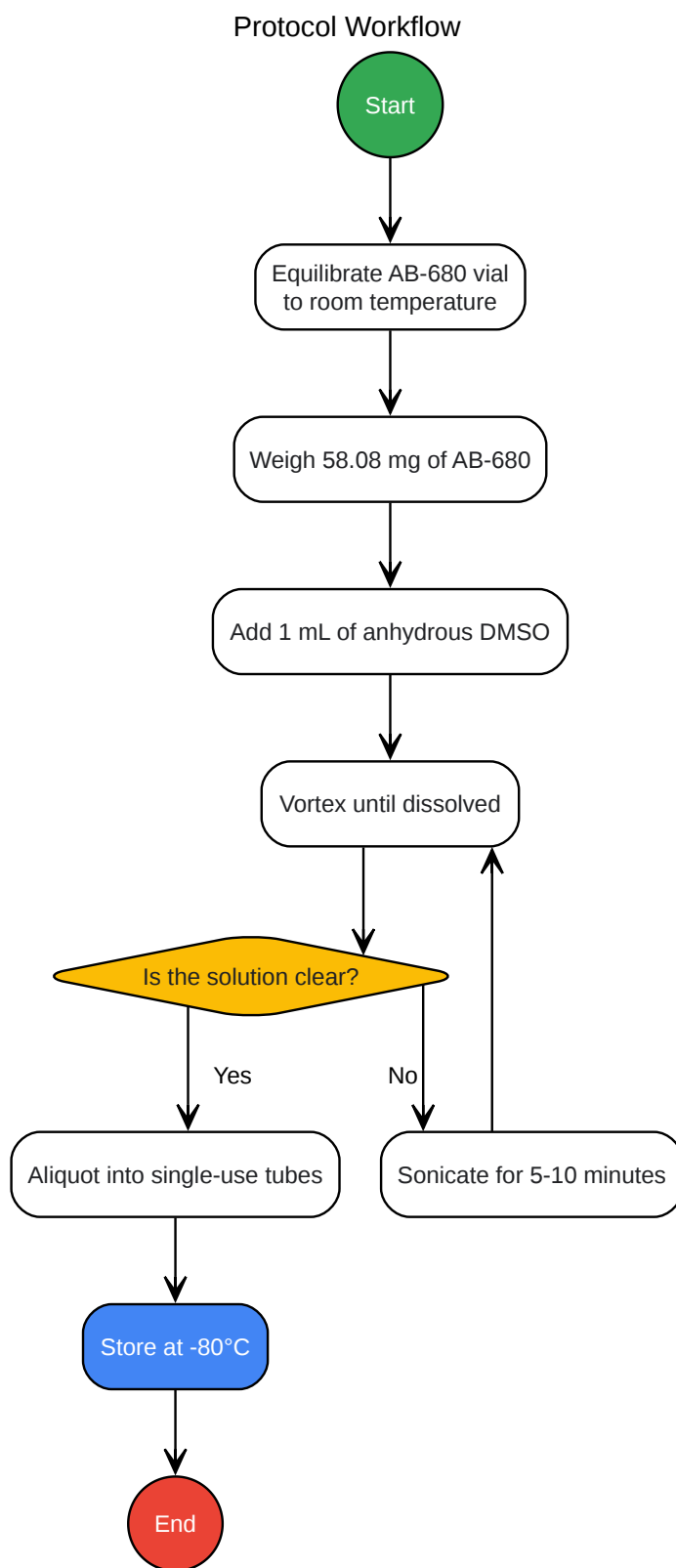
Preparation of a 100 mM **AB-680** Stock Solution in DMSO

This protocol describes the preparation of 1 mL of a 100 mM **AB-680** stock solution. Adjust volumes as needed for different concentrations or volumes.

- **Pre-weighing Preparation:** In a fume hood, allow the **AB-680** powder vial to equilibrate to room temperature before opening to prevent condensation of moisture.
- **Weighing **AB-680**:** Tare a sterile, amber glass vial or polypropylene tube on a calibrated analytical balance. Carefully weigh 58.08 mg of **AB-680** powder into the vial.
- **Adding DMSO:** Using a calibrated pipette, add 1 mL of anhydrous DMSO to the vial containing the **AB-680** powder.
- **Dissolution:** Tightly cap the vial and vortex thoroughly for 1-2 minutes until the powder is completely dissolved. Visual inspection should confirm a clear, particulate-free solution.

- Sonication (Optional): If the compound does not readily dissolve, sonicate the vial in a water bath for 5-10 minutes.[\[8\]](#) Allow the solution to return to room temperature.
- Aliquotting: To avoid repeated freeze-thaw cycles, aliquot the stock solution into smaller, single-use volumes (e.g., 10-100 μ L) in sterile, amber microcentrifuge tubes.[\[1\]](#)[\[8\]](#)
- Labeling and Storage: Clearly label each aliquot with the compound name, concentration, solvent, and date of preparation. Store the aliquots at -80°C for long-term storage.[\[1\]](#)[\[8\]](#)

Workflow for Preparing AB-680 Stock Solution



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Caption: Workflow for preparing **AB-680** stock solution in DMSO.

Storage and Stability

Proper storage of **AB-680** stock solutions is crucial to maintain their integrity and activity.

Storage Condition	Powder	Stock Solution in DMSO
-20°C	3 years	1 month to 6 months
-80°C	Not specified, but stable	1 year

Note: It is highly recommended to use fresh, anhydrous DMSO as moisture can reduce the solubility of **AB-680**.^[1] To maintain the stability of the stock solution, it is critical to aliquot the solution to avoid repeated freeze-thaw cycles.^{[1][8]} Studies on other compounds in DMSO suggest that while many are stable through multiple freeze-thaw cycles, minimizing them is a best practice.^{[9][10]} For short-term use (within one month), aliquots can be stored at -20°C.^[1]

Application in Cell-Based Assays

When using the **AB-680** DMSO stock solution for in vitro experiments, it is important to consider the final concentration of DMSO in the cell culture medium. The final DMSO concentration should typically not exceed 0.1% to avoid solvent-induced cellular toxicity.^[8] A negative control with the same final concentration of DMSO should always be included in the experimental design.

For T-cell activation assays, **AB-680** has been used at various concentrations, often in the nanomolar range, to demonstrate its potent inhibition of CD73.^[6] For example, in human T-cell activation assays, **AB-680** was added at indicated concentrations with a final DMSO concentration of 0.1%.^[6]

Conclusion

This application note provides a comprehensive guide for the preparation, storage, and use of **AB-680** stock solutions in DMSO. Adherence to these protocols will ensure the accurate and effective use of this potent CD73 inhibitor in research settings. The provided diagrams and tables offer a quick reference for the key properties, pathways, and procedures associated with **AB-680**.

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